

Physical properties of 3,6-Difluorophthalic anhydride (e.g., melting point, solubility)

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Compound of Interest

Compound Name: 3,6-Difluorophthalic anhydride

Cat. No.: B041835

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A Technical Guide to the Physical Properties of 3,6-Difluorophthalic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3,6-Difluorophthalic anhydride**, a key building block in the synthesis of advanced polymers and specialty chemicals. The information presented is intended to support research and development activities in materials science and drug discovery.

Core Physical Properties

3,6-Difluorophthalic anhydride is a white to pale yellow crystalline solid or powder.^[1] Its fundamental physical characteristics are crucial for its application in various synthetic processes.

Quantitative Physical Data

A summary of the key physical properties of **3,6-Difluorophthalic anhydride** is presented in the table below for easy reference and comparison.

Property	Value	Source
Melting Point	218-221 °C	[2] [3]
Boiling Point	315.7 °C	
Density	1.658 g/cm ³	
Molecular Weight	184.10 g/mol	[2] [4] [5]
Molecular Formula	C ₈ H ₂ F ₂ O ₃	[2] [4]
Solubility	Sparingly soluble in water	[6]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **3,6-Difluorophthalic anhydride** are not extensively detailed in publicly available literature, standard laboratory procedures for analogous compounds, such as other phthalic anhydrides, provide a reliable framework.

Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity and is typically determined using a melting point apparatus.

General Protocol:

- Sample Preparation: A small, dry sample of **3,6-Difluorophthalic anhydride** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to approach the expected melting point, followed by a slower rate of temperature increase (1-2 °C per minute) as the melting point is neared.
- Observation: The temperature range is recorded from the point at which the first drop of liquid is observed to the point at which the entire sample has melted into a clear liquid. For

pure **3,6-Difluorophthalic anhydride**, this range is expected to be narrow, falling within 218-221 °C.[1][2][3]

Synthesis and Purification Workflow

3,6-Difluorophthalic anhydride is a valuable monomer in the synthesis of high-performance polymers, such as polyimides, due to the thermal stability and chemical resistance conferred by the fluorine atoms.[2][3] The general workflow for the synthesis of a phthalic anhydride derivative, such as **3,6-Difluorophthalic anhydride**, typically involves the dehydration of the corresponding dicarboxylic acid.



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